

In-Depth Technical Guide: 4-Bromo-2-nitro-5-(pentyloxy)aniline

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Compound of Interest

Compound Name:	4-Bromo-2-nitro-5-(pentyloxy)aniline
Cat. No.:	B572421

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available chemical and physical data for **4-Bromo-2-nitro-5-(pentyloxy)aniline**. Due to the limited publicly available experimental data for this specific compound, this document also includes information on structurally related molecules to offer potential insights into its properties and synthesis. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

Molecular Structure and Identification

4-Bromo-2-nitro-5-(pentyloxy)aniline is an aromatic amine derivative. Its structure consists of an aniline core substituted with a bromine atom, a nitro group, and a pentyloxy group.

Molecular Structure:

Caption: 2D structure of **4-Bromo-2-nitro-5-(pentyloxy)aniline**.

Chemical Identifiers

Identifier	Value	Source
IUPAC Name	4-Bromo-2-nitro-5-(pentyloxy)aniline	[1]
CAS Number	1255574-52-7	[1]
Molecular Formula	C ₁₁ H ₁₅ BrN ₂ O ₃	[1]
Molecular Weight	303.16 g/mol	[1]
Canonical SMILES	CCCCCOC1=CC(=C(C=C1N)Br)--INVALID-LINK--[O-]	[1]
InChI Key	OHZWPVYCXDSWFZ-UHFFFAOYSA-N	[1]

Physicochemical Properties

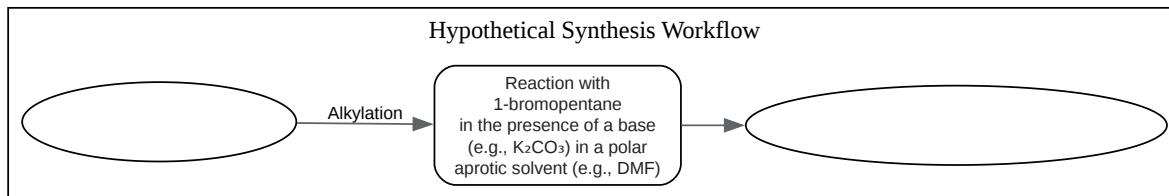
Experimentally determined physicochemical data for **4-Bromo-2-nitro-5-(pentyloxy)aniline** is not readily available in the public domain. The following table includes predicted values from computational models.

Property	Value	Source
Boiling Point (Predicted)	408.0 ± 40.0 °C	[2]
Density (Predicted)	1.445 ± 0.06 g/cm ³	[2]
Storage Temperature	Room Temperature	[1]

Synthesis

A detailed, experimentally verified synthesis protocol for **4-Bromo-2-nitro-5-(pentyloxy)aniline** is not available in the surveyed literature. However, a plausible synthetic route can be inferred from the synthesis of analogous compounds, such as 4-Bromo-2-nitro-5-(octyloxy)aniline^[3]. The synthesis would likely involve the introduction of the pentyloxy group onto a pre-functionalized aniline ring.

A potential logical workflow for the synthesis is outlined below. This is a hypothetical pathway and would require experimental validation.



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Caption: A potential, unverified synthesis workflow.

Spectroscopic Data

No specific experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Bromo-2-nitro-5-(pentyloxy)aniline** has been found in the public domain. Researchers interested in this compound would need to perform their own analytical characterization. For reference, spectral data for the related compound, 4-Bromo-2-nitroaniline, is available and may offer some comparative insights[4].

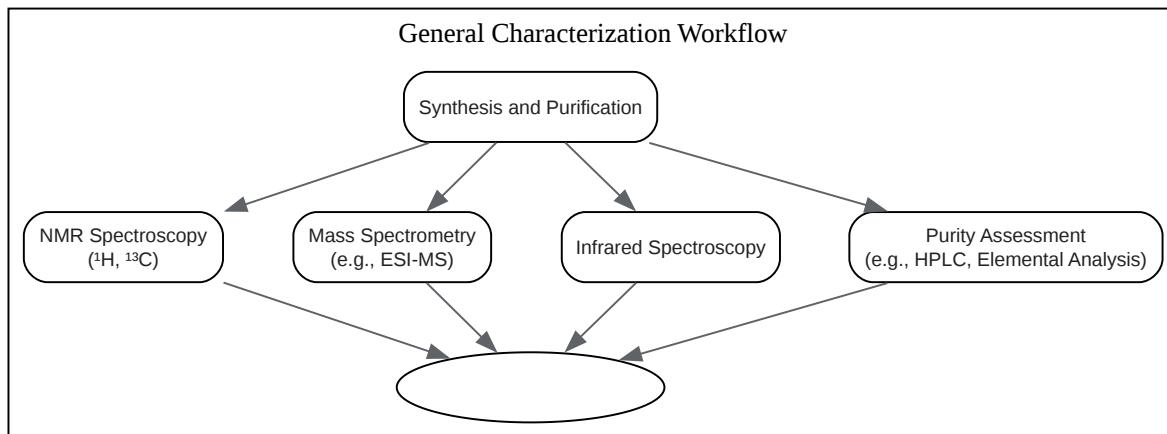
Biological Activity

There is no specific information in the available literature regarding the biological activity or any associated signaling pathways of **4-Bromo-2-nitro-5-(pentyloxy)aniline**. However, the presence of the nitro group in organic molecules has been associated with a wide range of biological activities, including antimicrobial and antineoplastic properties[5][6]. The nitro moiety can participate in redox reactions within cells, which can lead to cytotoxic effects[5]. Any investigation into the biological effects of this compound would be novel research.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **4-Bromo-2-nitro-5-(pentyloxy)aniline** are not currently available in published literature. Researchers

would need to develop and validate their own methodologies. A general approach to characterization would involve:



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Caption: A standard workflow for chemical characterization.

Conclusion

4-Bromo-2-nitro-5-(pentyloxy)aniline is a chemical compound for which basic identifying information is available. However, a significant gap exists in the publicly accessible, experimentally-derived data. This guide highlights the absence of detailed synthesis protocols, physicochemical properties, spectroscopic data, and biological activity information. The provided hypothetical synthesis and characterization workflows are based on general chemical principles and practices for analogous compounds. Further experimental investigation is required to fully characterize this molecule and explore its potential applications.

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